

Proper Disposal of Leualacin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Leualacin*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **Leualacin**, a potent fluoroquinolone antibiotic chemically known as Levofloxacin, is critical to ensure laboratory safety, prevent environmental contamination, and maintain regulatory compliance. Unused or waste **Leualacin**, particularly in its concentrated form, should be managed as hazardous chemical waste. This guide provides a comprehensive overview of the necessary procedures for its safe handling and disposal in a laboratory setting.

Leualacin (Levofloxacin) Data Sheet

For safe handling and disposal, it is essential to be aware of the physical, chemical, and toxicological properties of **Leualacin**. The following table summarizes key quantitative data.

Property	Value	Reference
Chemical Identity		
IUPAC Name	(S)-9-fluoro-2,3-dihydro-3-methyl-10-(4-methylpiperazin-1-yl)-7-oxo-7H-pyrido[1,2,3-de][1][2]benzoxazine-6-carboxylic acid	[3]
Synonyms	Leualacin, Levofloxacin, L-Ofloxacin, (-)-Ofloxacin	[4]
CAS Number	100986-85-4	[4][5]
Molecular Formula	C ₁₈ H ₂₀ FN ₃ O ₄	[3][6]
Molecular Weight	361.37 g/mol (anhydrous), 370.38 g/mol (hemihydrate)	[3][7]
Physical Properties		
Appearance	Light yellowish-white to yellow-white crystal or crystalline powder	[3][7][8]
Melting Point	218 - 227 °C / 424.4 - 440.6 °F	[5]
Boiling Point	572 °C / 1061.6 °F	[5]
Solubility	Approx. 100 mg/mL at pH 0.6-5.8	[8]
Flash Point	> 110 °C / > 230 °F	[5]
Stability & Reactivity		
Chemical Stability	Stable under normal conditions. Decomposes in daylight.	[1][6][9]
Incompatible Materials	Strong oxidizing agents	[10]
Hazardous Decomposition	Emits toxic fumes of nitrogen oxides and hydrogen fluoride	[5]

when heated to
decomposition.

Toxicological Data		
Acute Oral Toxicity (LD ₅₀ , rat)	1478 mg/kg	[11]
Acute Oral Toxicity (LD ₅₀ , mouse)	1803 mg/kg	[11]
Ecotoxicity Data		
Toxicity to Algae (EC ₅₀ , M. aeruginosa)	7.9 µg/L	[12]
Predicted No Effect Concentration (PNEC)	Lowest HC5: 6.52 µg L ⁻¹	[13]

Disposal Protocol: Managing Leualacin Waste

There are no standard laboratory protocols for the chemical inactivation or neutralization of **Leualacin**. Therefore, all **Leualacin** waste must be handled as hazardous chemical waste. The following step-by-step procedure outlines the proper disposal process.

Objective: To safely collect, label, and dispose of **Leualacin** waste in accordance with institutional and regulatory guidelines.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.
- Designated, leak-proof, and clearly labeled hazardous waste container (compatible with the waste type, e.g., polyethylene for aqueous solutions).
- Hazardous waste labels.
- Waste manifest or logbook as required by your institution.

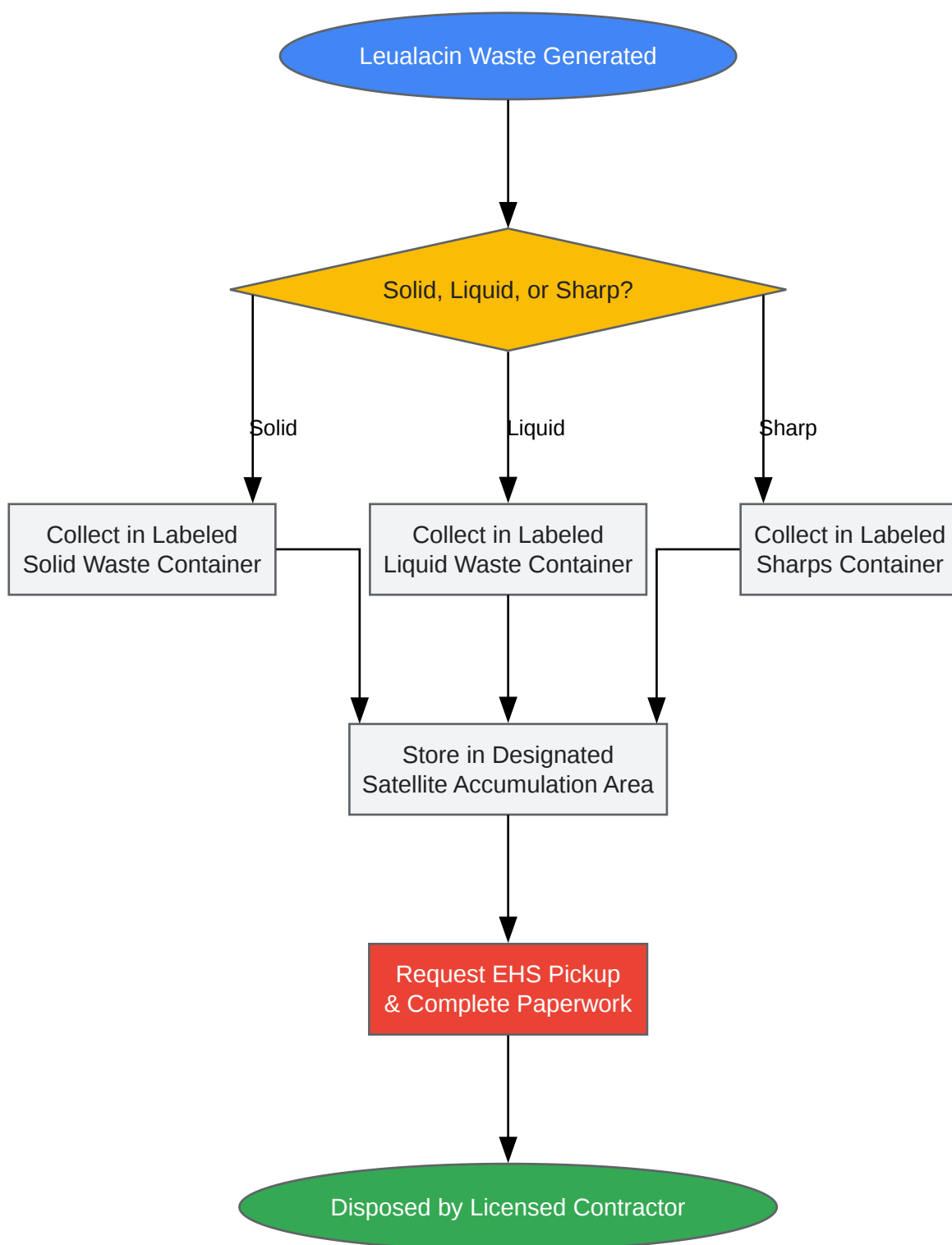
Procedure:

- Risk Assessment and PPE:
 - Before handling **Leualacin** waste, conduct a risk assessment.
 - Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Waste Segregation:
 - Do not mix **Leualacin** waste with other waste streams unless permitted by your institution's hazardous waste management plan.
 - Segregate waste into solid, liquid, and contaminated sharps.
- Disposal of Solid **Leualacin** Waste (unused powder, contaminated items):
 - Collect expired or unused solid **Leualacin** in its original container or a securely sealed, compatible container.
 - Place items contaminated with **Leualacin** (e.g., weighing boats, contaminated gloves, bench paper) into a designated, sealed plastic bag or container.
 - Label the container clearly as "Hazardous Waste" and specify "**Leualacin**" as the content.
- Disposal of Liquid **Leualacin** Waste (stock solutions, cell culture media):
 - Collect all liquid waste containing **Leualacin** in a designated, leak-proof, and shatter-resistant hazardous waste container.[\[14\]](#)
 - Do not dispose of **Leualacin** solutions down the drain.[\[5\]](#)
 - Securely cap the container when not in use to prevent spills and evaporation.
 - Label the container as "Hazardous Waste" and list all chemical components, including "**Leualacin**" and its approximate concentration.
- Disposal of Contaminated Sharps:

- Dispose of any sharps (e.g., needles, serological pipettes) contaminated with **Leualacin** in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.
- Labeling and Storage:
 - Ensure all waste containers are accurately and clearly labeled with "Hazardous Waste," the full chemical name "**Leualacin**," and any other components.
 - Store the sealed and labeled waste containers in a designated satellite accumulation area, away from incompatible chemicals.
- Arranging for Pickup and Disposal:
 - Follow your institution's specific procedures for arranging the pickup of hazardous waste by the Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
 - Complete all necessary paperwork, such as a waste manifest, accurately.

Leualacin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Leualacin** waste in a laboratory setting.



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Caption: Decision workflow for **Leualacin** waste disposal.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Leualacin**, minimizing risks to personnel and the environment. Always consult your institution's specific Environmental Health and Safety guidelines for detailed requirements.

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- To cite this document: BenchChem. [Proper Disposal of Leualacin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1674780#leualacin-proper-disposal-procedures>]

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